

Developing Analytical Reference Standards for Cicalotizolam: Application Notes and Protocols

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Compound of Interest

Compound Name: Cicalotizolam

Cat. No.: B8762028

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Abstract

This document provides detailed application notes and protocols for the development of analytical reference standards for **Cicalotizolam**, a thienotriazolodiazepine derivative. The following sections outline the synthesis, purification, characterization, and stability assessment of **Cicalotizolam** to ensure a highly pure and well-characterized reference material suitable for qualitative and quantitative analysis in research and drug development settings.

Introduction

Cicalotizolam is a thienotriazolodiazepine that acts as a partial agonist at the benzodiazepine site of the GABA-A receptor.^{[1][2]} Like other benzodiazepines, it is presumed to enhance the effect of the neurotransmitter gamma-aminobutyric acid (GABA), resulting in sedative, anxiolytic, and anticonvulsant properties.^{[3][4]} Accurate and reliable analytical reference standards are crucial for the quantification of **Cicalotizolam** in various matrices, impurity profiling, and ensuring the quality and consistency of research and pharmaceutical products.

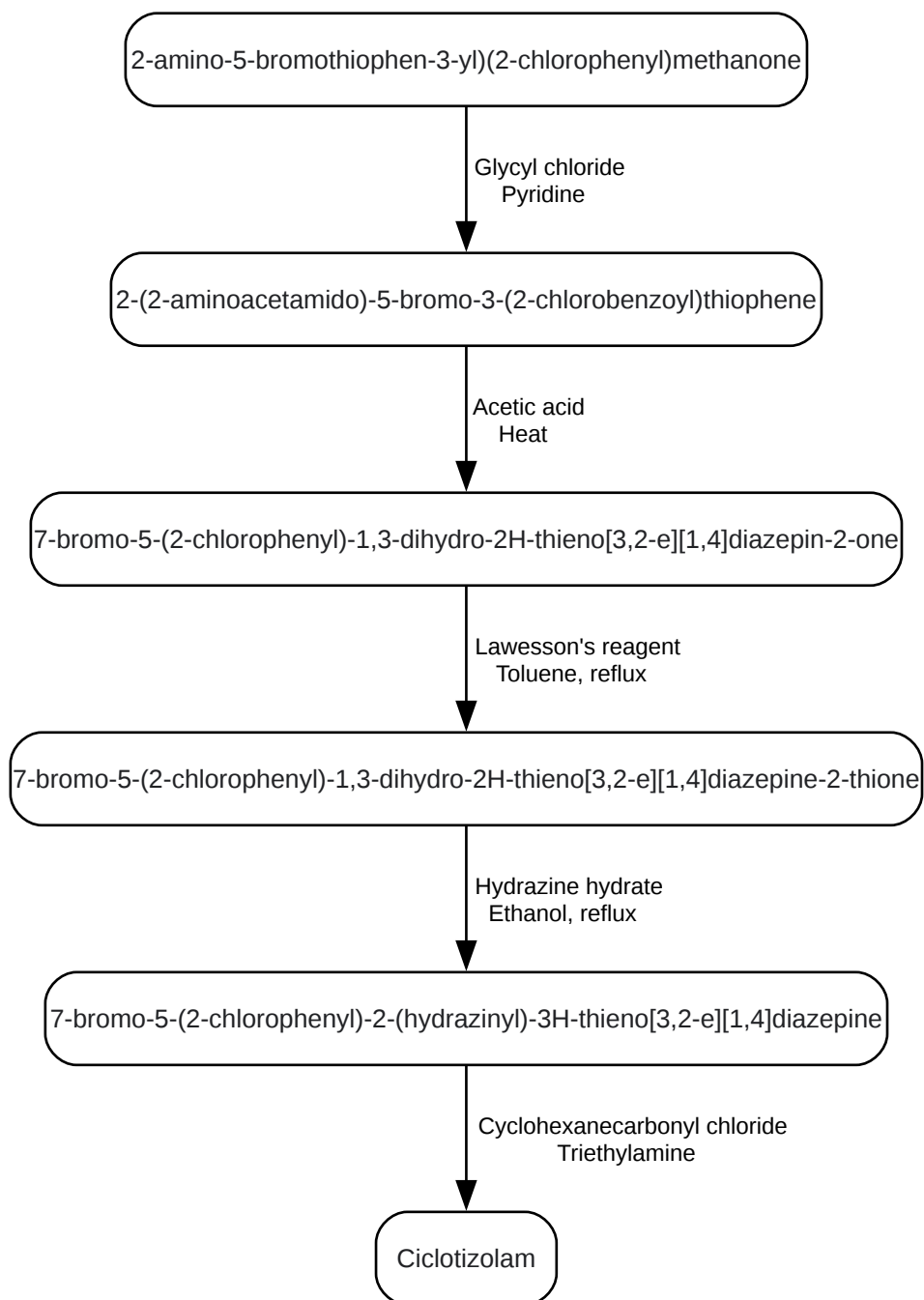
Chemical and Physical Properties of Cicalotizolam

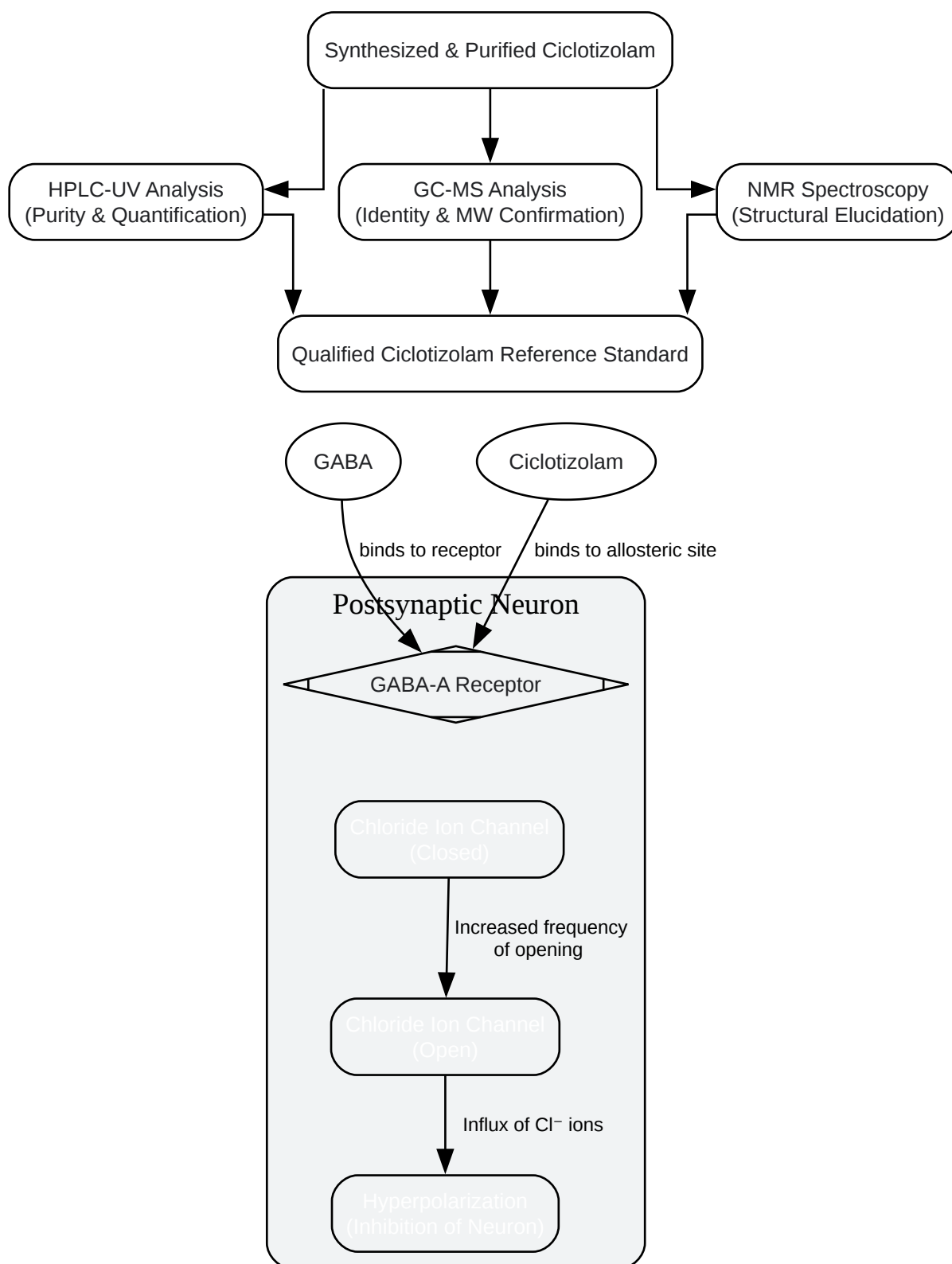
Property	Value
IUPAC Name	8-bromo-6-(2-chlorophenyl)-1-cyclohexyl-4H-[3][5][6]triazolo[4,3-a][3][6]thieno[3,2-f]diazepine
CAS Number	58765-21-2
Molecular Formula	C ₂₀ H ₁₈ BrClN ₄ S
Molecular Weight	461.81 g/mol
Appearance	White to off-white crystalline solid
Solubility	Soluble in methanol, ethanol, DMSO, and DMF
Storage	-20°C for long-term storage

Synthesis and Purification of Ciclotizolam

The synthesis of **Ciclotizolam**, a thienotriazolodiazepine, can be achieved through a multi-step process adapted from established methods for related benzodiazepine analogs. The general strategy involves the construction of the thieno[3,2-f][3][5][6]triazolo[4,3-a][3][6]diazepine ring system.

Proposed Synthetic Pathway





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